

In Vitro Characterization of SEW2871: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of SEW2871, a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1). The information presented herein is intended to support researchers and professionals in the fields of pharmacology and drug development in understanding the biochemical and cellular activities of this compound. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the associated signaling pathways and workflows.

Quantitative Data Summary

The following tables summarize the key in vitro pharmacological parameters of SEW2871, focusing on its potency, efficacy, and selectivity for the S1P1 receptor.

Table 1: Potency of SEW2871 at the S1P1 Receptor



Assay Type	Species	EC50 (nM)	Reference
GTPyS Binding Assay	Human	13	[1]
GTPyS Binding Assay	Murine	20.7	[1]
Receptor Internalization Assay	Human (U2OS cells)	270	[2]
Calcium Mobilization (FLIPR)	Human (CHO-K1 cells)	13.8	[2]

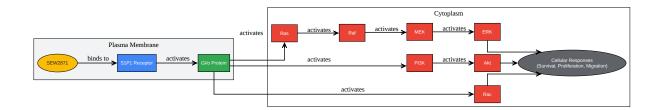
Table 2: Selectivity Profile of SEW2871

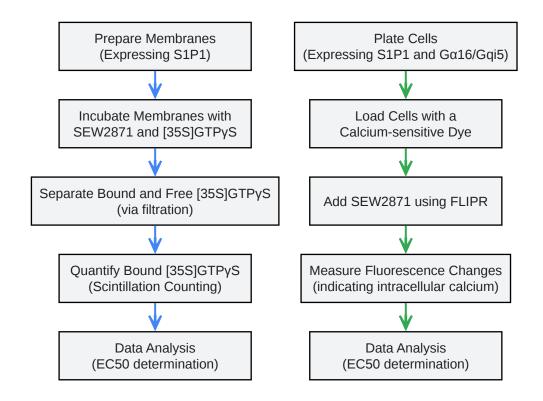
Receptor Subtype	Activity	Concentration Tested (µM)	Reference
S1P2	No activity	up to 10	
S1P3	No activity	up to 10	
S1P4	No activity	up to 10	
S1P5	No activity	up to 10	

Signaling Pathways and Mechanism of Action

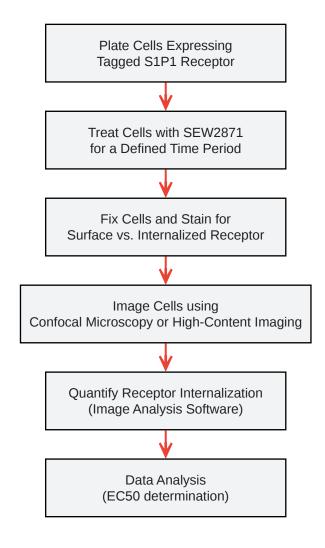
SEW2871 is a selective agonist for the S1P1 receptor, a G-protein coupled receptor (GPCR) that primarily couples to the Gi/o family of G-proteins.[3][4] Upon binding of SEW2871, the S1P1 receptor undergoes a conformational change, leading to the activation of its associated Gi/o protein. This initiates a downstream signaling cascade that results in the activation of several key intracellular signaling pathways, including the ERK, Akt, and Rac pathways.[2] These pathways are crucial in regulating various cellular processes such as cell survival, proliferation, and migration.











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